

CRITICAL TECHNICAL NOTE: Chemical Identity & Stability

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Compound of Interest

Compound Name: *1-(2-Methylphenyl)ethen-1-ol*

CAS No.: 107557-18-6

Cat. No.: B561513

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User Alert: You have inquired about **1-(2-methylphenyl)ethen-1-ol**. As a Senior Application Scientist, I must clarify a fundamental chemical reality before providing storage protocols:

- The "Ethen-1-ol" (Enol) Form: This specific tautomer is a transient photo-intermediate generated via the photoenolization of 2'-methylacetophenone. It is not stable at standard temperature and pressure (STP). It has a lifetime of microseconds to seconds in solution before reverting to the ketone form or reacting. You cannot purchase or store a bottle of this specific tautomer; you generate it in situ.
- The Stable Precursor (Ketone): The stable bottleable compound is 1-(2-methylphenyl)ethanone (also known as 2'-methylacetophenone).
- The Stable Alcohol (Reduced Form): If your inquiry refers to the standard alcohol derivative, the compound is 1-(2-methylphenyl)ethanol.[\[1\]](#)

This guide covers all three scenarios:

- Part 1: Handling the Transient Photoenol (Experimental Generation & Trapping).

- Part 2: Storage of the Stable Precursor (2'-Methylacetophenone).
- Part 3: Storage of the Stable Alcohol (1-(2-Methylphenyl)ethanol).

PART 1: Handling the Transient Photoenol (Experimental Workflow)

Context: This section is for researchers using UV irradiation to generate **1-(2-methylphenyl)ethen-1-ol** for Diels-Alder cycloadditions or mechanistic studies.

Q: How do I maintain the stability of the enol form?

A: You cannot stabilize it in fluid solution at room temperature. The enol reverts to the ketone via a 1,5-sigmatropic hydrogen shift. To "handle" it, you must use one of two methods:

- Matrix Isolation (Cryogenic): The enol is stable in a rigid glass matrix (e.g., 2-methyltetrahydrofuran) at 77 K (-196 °C).
- In Situ Trapping: Generate the enol in the presence of an electron-deficient dienophile (e.g., maleic anhydride, DMAD). The enol acts as a diene (xylylenol) and is trapped immediately.

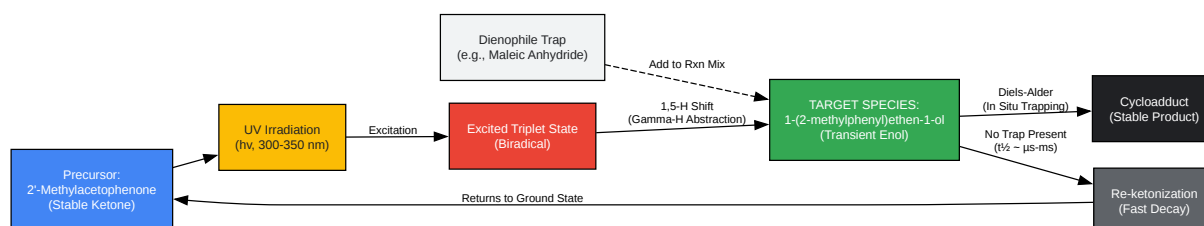
Q: What are the critical parameters for generation?

A:

- Excitation Source: UV irradiation (typically 300–350 nm) targeting the transition of the carbonyl.
- Solvent Selection: Use non-polar solvents (Cyclohexane, Benzene) to maximize the lifetime. Protic solvents (Methanol, IPA) accelerate re-ketonization via proton exchange.
- Degassing: Oxygen quenches the triplet state precursor. Thoroughly degas solutions (freeze-pump-thaw x3) before irradiation.

Experimental Workflow Diagram: Photoenolization & Trapping

The following diagram illustrates the generation and handling logic for the transient enol species.



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Caption: Mechanistic workflow for generating and trapping the transient **1-(2-methylphenyl)ethen-1-ol** species.

PART 2: Storage of the Stable Precursor (2'-Methylacetophenone)

Context: This is the liquid ketone (CAS 577-16-2) you likely have in the bottle.

Physical Properties Table

Property	Value	Notes
State	Colorless to pale yellow liquid	Viscous
Boiling Point	214 °C	High boiling point solvent
Flash Point	82 °C (Closed Cup)	Combustible
Density	1.02 g/mL	Denser than water

Q: What are the optimal storage conditions?

A:

- **Temperature:** Store at 2–8 °C (Refrigerated). While stable at room temperature, cooler storage minimizes slow oxidation and color degradation (yellowing).
- **Atmosphere:** Store under Inert Gas (Nitrogen or Argon). The benzylic methyl group is susceptible to slow autoxidation over long periods.
- **Container:** Tightly sealed amber glass vials. Avoid plastics for long-term storage as the ketone can leach plasticizers.

Q: Troubleshooting: The liquid has turned yellow. Is it usable?

A:

- **Cause:** Formation of oxidation byproducts (benzoic acid derivatives) or polymerization traces triggered by light exposure.
- **Solution:** Check purity via TLC or GC. If purity is >95%, it is likely suitable for synthesis. For photochemical applications (where optical purity is critical), distill under reduced pressure before use to remove UV-absorbing impurities.

PART 3: Storage of the Stable Alcohol (1-(2-Methylphenyl)ethanol)

Context: This is the reduced secondary alcohol (CAS 7287-82-3), often used as a chiral building block.

Q: How does storage differ from the ketone?

A:

- **Hygroscopicity:** Alcohols are more hygroscopic. Ensure the cap is lined with Teflon/PTFE and sealed with Parafilm.
- **Temperature:** Room Temperature (15–25 °C) is generally acceptable, though 2–8 °C is preferred for long-term (>1 year) storage.

- Incompatibility: Strictly segregate from strong oxidizing agents (e.g., chromates, permanganates) and acid chlorides.

Safety & Handling FAQ

Q: What are the specific PPE requirements?

A:

- Respiratory: Use a fume hood. These compounds have a characteristic sweet/pungent odor and can cause respiratory irritation (H335).
- Skin/Eye: Wear Nitrile gloves (0.11 mm minimum thickness) and safety goggles.
 - Note: The ketone penetrates nitrile slowly; change gloves immediately upon splash contact.

Q: How do I dispose of waste containing these compounds?

A:

- Non-Halogenated Organic Waste: Both the ketone and alcohol should be disposed of in the standard organic solvent waste stream.
- Quenching: If you generated the enol using reactive dienophiles, ensure the quenching agent (often water or mild acid) has neutralized any remaining trapping agents before disposal.

References

- Lutz, H., Bréhéret, E., & Lindqvist, L. (1973). Photoenolization of ortho-methyl-substituted acetophenones: solvent effects on the triplet state reactivity.^[2] *Journal of the Chemical Society, Faraday Transactions 1*.
- National Center for Biotechnology Information (NCBI). (2025). PubChem Compound Summary for CID 110953, 1-(2-Methylphenyl)ethanol.

- Matrix Fine Chemicals. (2025).[3] Product Specification: 1-(2-Methylphenyl)ethan-1-one (CAS 577-16-2).[4]
- Thermo Fisher Scientific. (2025).[3] Safety Data Sheet: 1-(2-Methylphenyl)ethanol.[1][5][6]

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Sources

- 1. 1-(2-Methylphenyl)ethanol | C9H12O | CID 110953 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Photoenolization of ortho-methyl-substituted acetophenones: solvent effects on the triplet state reactivity - Journal of the Chemical Society, Faraday Transactions 1: Physical Chemistry in Condensed Phases (RSC Publishing) [pubs.rsc.org]
- 3. assets.thermofisher.cn [assets.thermofisher.cn]
- 4. 1-(2-METHYLPHENYL)ETHAN-1-ONE | CAS 577-16-2 [matrix-fine-chemicals.com]
- 5. 1-(2-Methylphenyl)ethanol | lookchem [lookchem.com]
- 6. echemi.com [echemi.com]
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